

An In-depth Technical Guide to the Physicochemical Properties of DMPE-PEG2000

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Compound of Interest

Compound Name: DMPE-PEG2000

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This technical guide provides a comprehensive overview of the core physicochemical properties of 1,2-dimyristoyl-sn-glycero-3-phosphoethanolamine-N-[methoxy(polyethylene glycol)-2000] (**DMPE-PEG2000**). Designed for researchers, scientists, and drug development professionals, this document details the essential characteristics of **DMPE-PEG2000**, outlines key experimental protocols for its characterization, and visualizes relevant biological and experimental processes.

Core Physicochemical Properties of DMPE-PEG2000

DMPE-PEG2000 is a phospholipid-polyethylene glycol conjugate that is widely utilized in the formulation of drug delivery systems, particularly liposomes and lipid nanoparticles (LNPs).^[1] Its amphiphilic nature, with a hydrophobic dimyristoylphosphatidylethanolamine (DMPE) anchor and a hydrophilic polyethylene glycol (PEG) chain, allows it to spontaneously self-assemble in aqueous environments and impart unique "stealth" characteristics to nanocarriers.^[1]

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **DMPE-PEG2000**.

Property	Value	References
Synonyms	1,2-Dimyristoyl-sn-glycero-3-phosphoethanolamine-N-[methoxy(polyethylene glycol)-2000], 14:0 PEG2000 PE	[1]
Molecular Formula	C125H251N2O55P (average)	[2]
Average Molecular Weight	~2693.32 g/mol	[2]
Physical State	White to off-white solid	[3]
Solubility	Soluble in organic solvents such as chloroform and methanol. Soluble in ethanol and DMSO. Insoluble in PBS (pH 7.2).	[4][5]
Purity	>95%	[3]
Critical Micelle Concentration (CMC)	In the micromolar (μM) range in aqueous solutions. The exact value can be influenced by factors such as ionic strength and temperature.	[6]

Role in Drug Delivery: The "Stealth" Effect

The incorporation of **DMPE-PEG2000** into liposomes and nanoparticles provides a significant advantage in drug delivery by creating a "stealth" effect. The long, hydrophilic PEG chains form a hydrated layer on the surface of the nanocarrier. This layer sterically hinders the binding of opsonin proteins present in the bloodstream, which would otherwise mark the nanoparticles for rapid clearance by the mononuclear phagocyte system (MPS), primarily in the liver and spleen. By evading the MPS, these stealth nanocarriers exhibit prolonged circulation times, allowing for greater accumulation at target sites, such as tumors, through the enhanced permeability and retention (EPR) effect.[7]

Experimental Protocols

This section details the methodologies for key experiments used to characterize **DMPE-PEG2000** and liposomes formulated with it.

Preparation of **DMPE-PEG2000** Containing Liposomes by Thin-Film Hydration

The thin-film hydration method is a common and straightforward technique for preparing liposomes.^{[8][9]}

Materials:

- 1,2-dimyristoyl-sn-glycero-3-phosphocholine (DMPC) or other primary phospholipid
- Cholesterol
- **DMPE-PEG2000**
- Chloroform or a chloroform/methanol mixture
- Phosphate-buffered saline (PBS) or other aqueous buffer

Procedure:

- **Lipid Dissolution:** Dissolve the desired lipids (e.g., DMPC, cholesterol, and **DMPE-PEG2000**) in a suitable organic solvent (e.g., chloroform) in a round-bottom flask. The molar ratio of the lipids should be carefully chosen based on the desired formulation.
- **Film Formation:** The organic solvent is slowly removed using a rotary evaporator under reduced pressure. This process leaves a thin, uniform lipid film on the inner wall of the flask.
- **Drying:** To ensure complete removal of the organic solvent, the flask containing the lipid film is placed under a high vacuum for several hours or overnight.
- **Hydration:** The lipid film is hydrated with an aqueous buffer (e.g., PBS) by adding the buffer to the flask and agitating it. The temperature of the hydration buffer should be above the

phase transition temperature (T_c) of the primary phospholipid to ensure proper liposome formation. This initial hydration results in the formation of multilamellar vesicles (MLVs).

- **Size Reduction (Extrusion):** To obtain unilamellar vesicles with a defined size, the MLV suspension is subjected to extrusion. This process involves repeatedly passing the suspension through polycarbonate membranes with a specific pore size (e.g., 100 nm) using an extruder device.

Characterization of Liposomes

a) Particle Size and Polydispersity Index (PDI) by Dynamic Light Scattering (DLS):

DLS is a non-invasive technique used to measure the size distribution of particles in a suspension.

Procedure:

- Dilute a small aliquot of the liposome suspension in the same buffer used for hydration to an appropriate concentration.
- Transfer the diluted sample to a disposable cuvette.
- Place the cuvette in the DLS instrument and allow the temperature to equilibrate.
- Perform the measurement to obtain the average hydrodynamic diameter (particle size) and the PDI. The PDI is a measure of the width of the size distribution, with values below 0.2 generally indicating a monodisperse population.^{[10][11]}

b) Zeta Potential Measurement:

Zeta potential is a measure of the surface charge of the liposomes and is an indicator of their stability in suspension.

Procedure:

- Dilute the liposome suspension in an appropriate buffer (typically low ionic strength).
- Inject the sample into a specialized zeta potential cell.

- Place the cell in the instrument and apply an electric field.
- The instrument measures the electrophoretic mobility of the particles and calculates the zeta potential. A zeta potential of at least ± 30 mV is generally considered to indicate a stable suspension due to electrostatic repulsion between particles.^[12]

c) Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy:

NMR spectroscopy can be used to confirm the chemical structure of **DMPE-PEG2000** and its incorporation into liposomes.

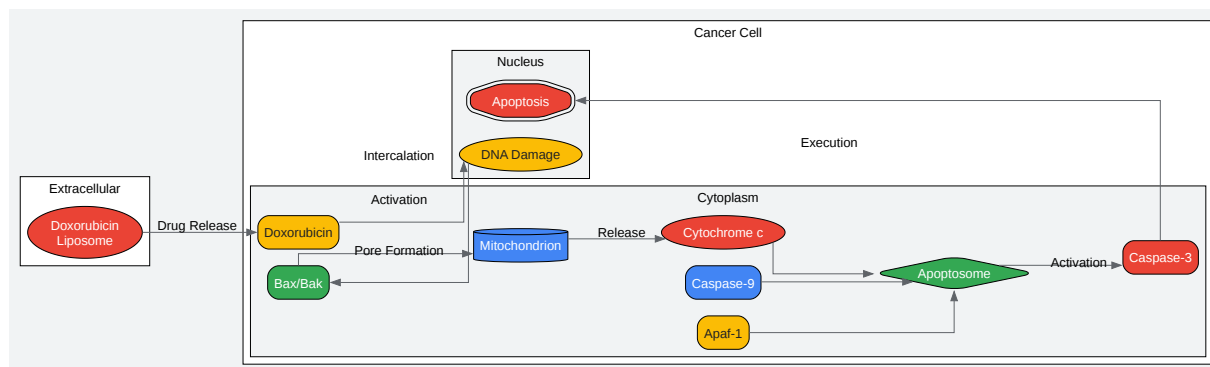
Procedure:

- Lyophilize the **DMPE-PEG2000** or the liposome sample.
- Dissolve the lyophilized powder in a suitable deuterated solvent (e.g., deuterated chloroform for the free lipid, or a mixture for liposomes).
- Acquire ¹H and ³¹P NMR spectra using a high-resolution NMR spectrometer.
- Analyze the spectra to identify characteristic peaks corresponding to the different chemical groups in **DMPE-PEG2000**, such as the methylene groups of the PEG chain and the phosphate group of the phospholipid headgroup.

Mandatory Visualizations

Doxorubicin-Induced Apoptosis Signaling Pathway

Doxorubicin, a common chemotherapeutic agent often delivered via liposomes, induces apoptosis in cancer cells through multiple signaling pathways.^{[6][13]} The diagram below illustrates a simplified representation of the intrinsic apoptosis pathway activated by doxorubicin.

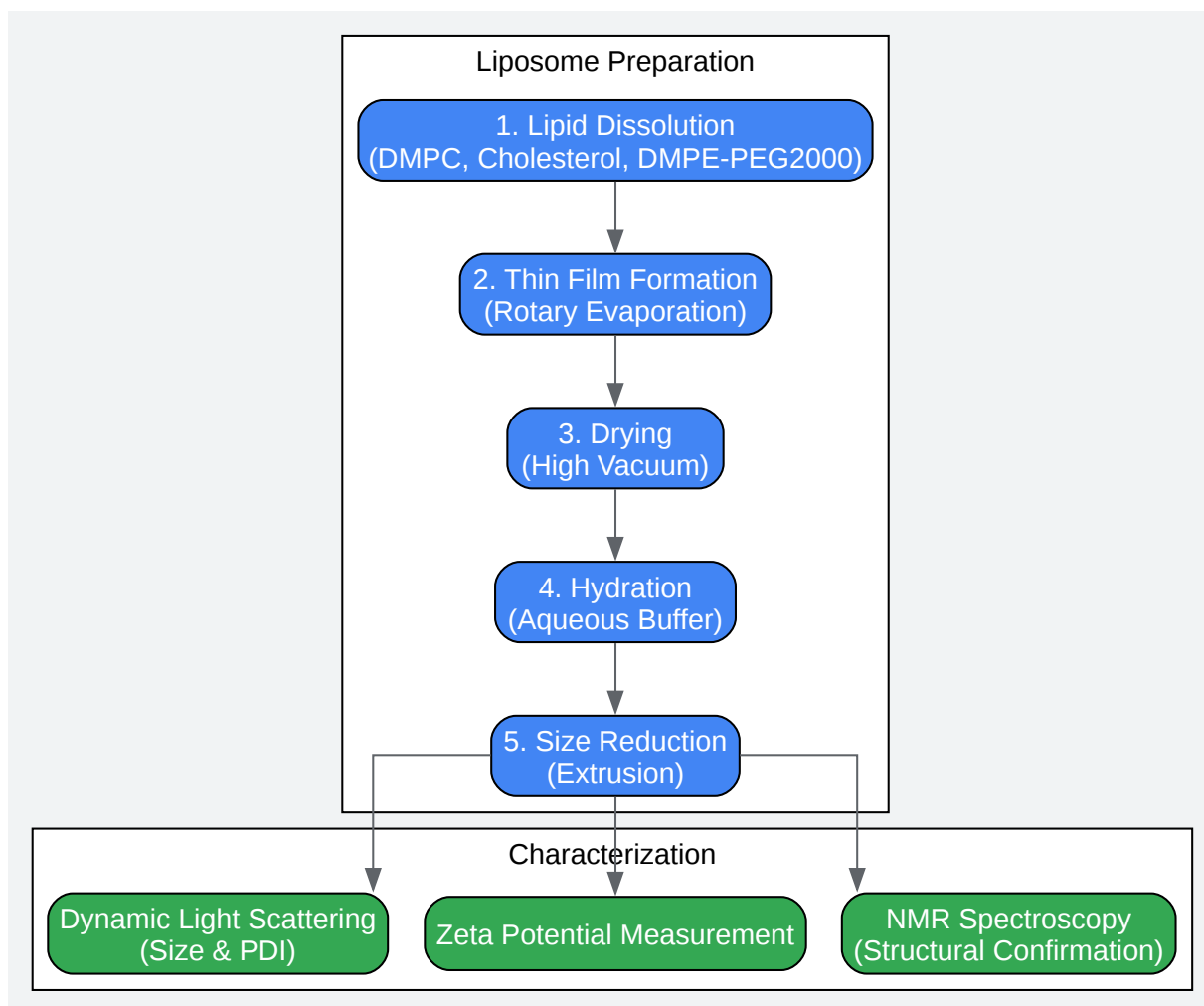


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Caption: Doxorubicin-induced intrinsic apoptosis pathway.

Experimental Workflow for Liposome Preparation and Characterization

The following diagram outlines the key steps involved in the preparation and characterization of **DMPE-PEG2000**-containing liposomes.



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Caption: Workflow for liposome preparation and characterization.

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